

# Application Note and Protocol: Preparation of Olomoucine II Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Olomoucine II*

CAS No.: 500735-47-7

Cat. No.: B1249779

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed, step-by-step guide for the preparation of a stock solution of **Olomoucine II** using Dimethyl Sulfoxide (DMSO) as the solvent. **Olomoucine II** is a potent cyclin-dependent kinase (CDK) inhibitor used in cell cycle research and cancer studies. [1][2][3] Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable data. This protocol includes necessary calculations, safety precautions, storage recommendations, and a summary of key quantitative data.

## Quantitative Data Summary

The following table summarizes the essential properties of **Olomoucine II** for stock solution preparation.

Parameter	Value	Source(s)
Molecular Formula	C <sub>19</sub> H <sub>26</sub> N <sub>6</sub> O <sub>2</sub>	[2][4]
Molecular Weight	370.45 g/mol	[2][3][5][6]
Purity	≥98%	[1][4]
Appearance	Crystalline solid / Solid powder	[4][6]
Solubility in DMSO	Up to 100 mM	[1]
Recommended Storage	-20°C	[1][7]
Long-term Storage	Store under desiccating conditions for up to 12 months.	[1]

## Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **Olomoucine II** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations.

### Materials and Equipment

- **Olomoucine II** powder (purity ≥98%)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance (sensitive to 0.1 mg)
- Calibrated micropipettes and sterile pipette tips
- Sterile, amber or opaque microcentrifuge tubes (e.g., 1.5 mL)
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

## Calculation of Mass

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for a 10 mM Stock Solution in 1 mL of DMSO:

- Desired Concentration = 10 mM
- Desired Volume = 1 mL
- Molecular Weight = 370.45 g/mol

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 370.45 / 1000 = 3.70 \text{ mg}$$

Therefore, 3.70 mg of **Olomoucine II** is needed to make 1 mL of a 10 mM stock solution.

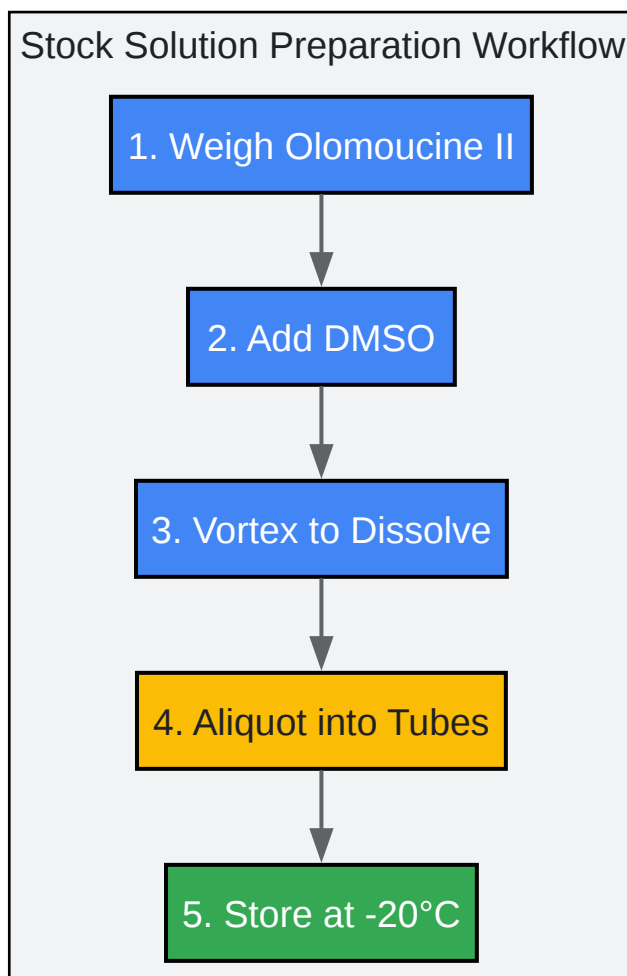
## Step-by-Step Procedure

- Preparation: Before starting, allow the **Olomoucine II** container and the DMSO vial to equilibrate to room temperature to prevent condensation.
- Weighing: Carefully weigh out the calculated mass (e.g., 3.70 mg) of **Olomoucine II** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume (e.g., 1 mL) of DMSO to the microcentrifuge tube containing the **Olomoucine II** powder.
- Dissolution: Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. The solution should be clear.[7] Gentle warming or brief sonication can be used if dissolution is difficult, but avoid overheating.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu\text{L}$ ) in sterile, clearly labeled microcentrifuge tubes.
- Storage: Store the aliquots at  $-20^{\circ}\text{C}$  in the dark.[1][7]

## Visualized Workflows and Pathways

### Experimental Workflow

The following diagram illustrates the sequential steps for preparing the **Olomoucine II** stock solution.

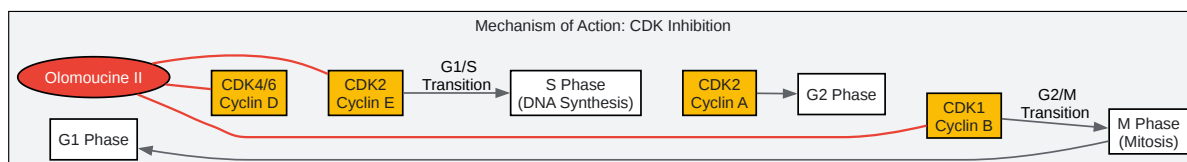


[Click to download full resolution via product page](#)

Caption: Workflow for **Olomoucine II** stock solution preparation.

### Signaling Pathway: Cell Cycle Inhibition

**Olomoucine II** functions by inhibiting cyclin-dependent kinases (CDKs), which are crucial for cell cycle progression. This diagram shows the points of inhibition.



[Click to download full resolution via product page](#)

Caption: **Olomoucine II** inhibits CDK/Cyclin complexes to halt cell cycle.

## Safety Precautions and Handling

- Personal Protective Equipment (PPE): Always wear a lab coat, safety goggles, and chemical-resistant gloves when handling **Olomoucine II** and DMSO.
- Ventilation: Work in a well-ventilated area or a chemical fume hood.
- Handling: DMSO is a potent solvent that can facilitate the absorption of chemicals through the skin. Avoid direct contact with the powder and the solution.
- Disposal: Dispose of all waste materials according to your institution's guidelines for chemical waste.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Olomoucine II, CDK/cyclin inhibitor \(CAS 500735-47-7\) | Abcam \[abcam.com\]](#)
- [2. file.medchemexpress.com \[file.medchemexpress.com\]](#)

- [3. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [4. caymanchem.com \[caymanchem.com\]](https://www.caymanchem.com)
- [5. go.drugbank.com \[go.drugbank.com\]](https://go.drugbank.com)
- [6. medkoo.com \[medkoo.com\]](https://www.medkoo.com)
- [7. Olomoucine =98 HPLC 101622-51-9 \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- To cite this document: BenchChem. [Application Note and Protocol: Preparation of Olomoucine II Stock Solution in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1249779/docs#application-note-and-protocol-preparation-of-olomoucine-ii-stock-solution-in-dmso>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check